

FAQ & Troubleshooting Guide: Delcasertib in PROTECTION-AMI

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Delcasertib

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Q1: Our preclinical data for a δ -PKC inhibitor was strong, but the clinical trial failed. What happened in the PROTECTION-AMI trial?

The PROTECTION-AMI phase IIb trial serves as a critical case study for the transition from preclinical promise to clinical failure.

- Clinical Trial Summary:** The trial investigated **delcasertib**, a selective δ -PKC inhibitor, as an adjunct to primary PCI in patients with acute ST-segment elevation myocardial infarction (STEMI) [1] [2].
- Primary Outcome:** The trial **did not meet its primary endpoint**. Administration of **delcasertib** via intravenous infusion at three different doses (50, 150, or 450 mg/h) showed **no significant reduction in infarct size** compared to placebo, as measured by creatine kinase-MB area under the curve (AUC) [3] [1] [4].
- Secondary Outcomes:** Consistent with the primary outcome, no benefits were observed in other measures, including ECG ST-segment recovery or left ventricular ejection fraction at three months [1] [5]. There was also no difference in clinical outcomes (death, heart failure, serious arrhythmias) [1].

Table 1: Key Quantitative Results from PROTECTION-AMI Trial (Anterior STEMI Cohort)

Endpoint	Placebo	Delcasertib 50 mg/h	Delcasertib 150 mg/h	Delcasertib 450 mg/h
CK-MB AUC (median, ng·h/mL)	5,156	5,043	4,419	5,253 [1]

Endpoint	Placebo	Delcasertib 50 mg/h	Delcasertib 150 mg/h	Delcasertib 450 mg/h
ST-segment Recovery AUC ($\mu\text{V}\cdot\text{min}$)	8,377	7,707	7,779	8,188 [4]
LVEF $\leq 30\%$ at 3 months (%)	8.6%	5.1%	7.3%	9.0% [4]

Q2: Were there any positive signals or specific patient subgroups that responded?

A prospectively defined subgroup analysis provided a hint of biological activity, though it was not statistically significant.

- **TIMI Flow Subgroup:** In patients with **completely occluded arteries (TIMI flow grade 0/1)** before PCI—a group at highest risk for reperfusion injury—there was a non-significant, dose-related trend toward reduced infarct size [3] [4]. This suggests that the drug might have had an effect if the ischemic territory was still fully vulnerable at the time of treatment.

Q3: What are the leading hypotheses for why delcasertib failed?

Expert analysis following the trial points to several common challenges in translating cardioprotection.

- **Timing of Administration:** In humans, the exact duration of ischemia is uncertain. A key question is whether the drug was administered too late in the ischemic process to be effective [5] [4].
- **Route of Administration:** An earlier, smaller study (DELTA-MI) used intracoronary administration and showed positive biomarker trends [5]. The switch to intravenous infusion in the larger trial may have influenced drug delivery to the ischemic tissue [5].
- **A Known Difficult Frontier:** The lead investigator noted that preventing reperfusion injury is "one of the last frontiers" in heart attack treatment, with a long history of promising agents failing in large clinical trials [5]. The failure of **delcasertib** was described as "another one bites the dust" in this challenging field [5] [4].

Q4: What is the current status of delcasertib development?

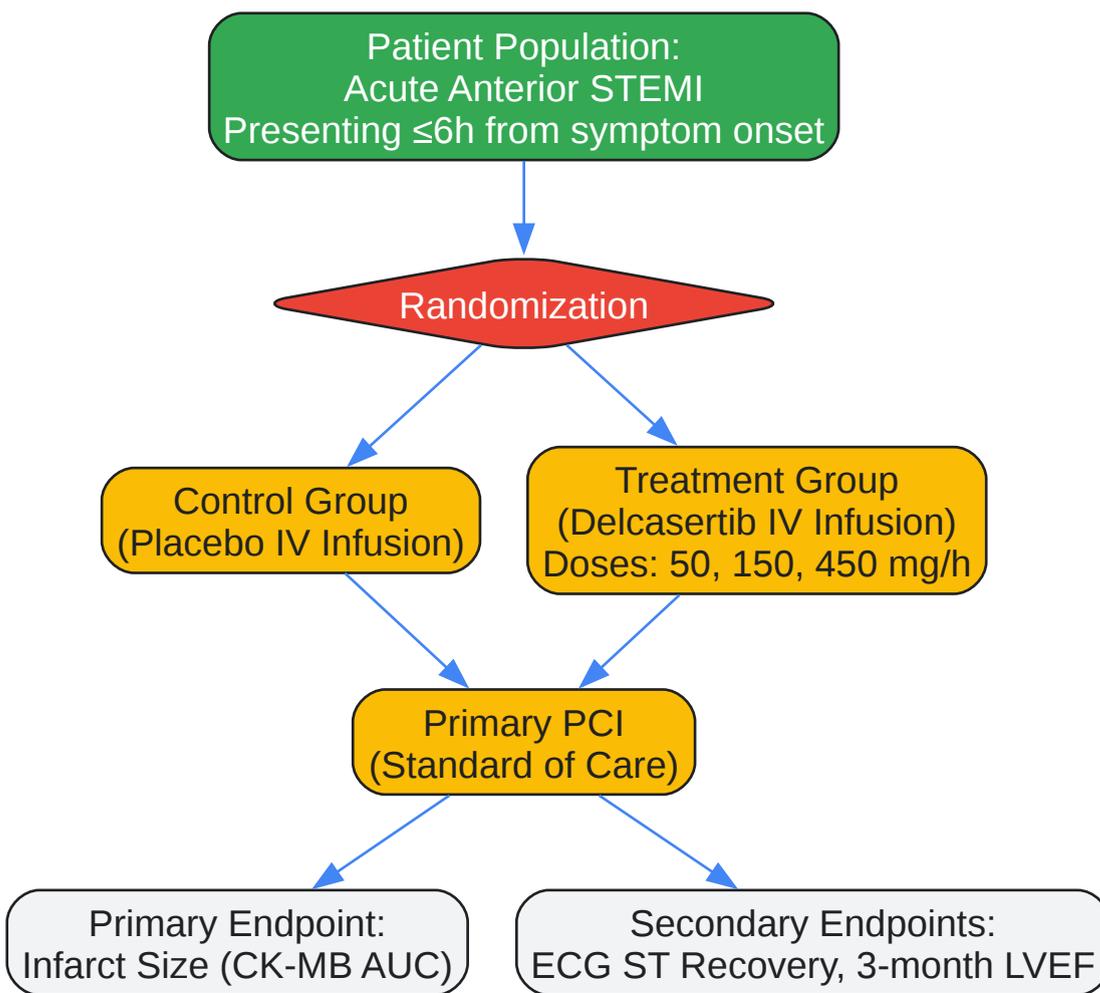
Following the negative results of the PROTECTION-AMI trial:

- **Bristol-Myers Squibb** ended its partnership and discontinued development for the acute MI indication [5] [4].

- **KAI Pharmaceuticals** had expressed interest in exploring other indications, such as stroke or coronary artery bypass graft (CABG) surgery [5] [4]. Publicly available data on these developments is limited.

Experimental Protocols for Cardioprotection Research

The following workflow generalizes the core methodology used in the PROTECTION-AMI trial, which can serve as a reference for designing similar studies.



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Key Protocol Details:

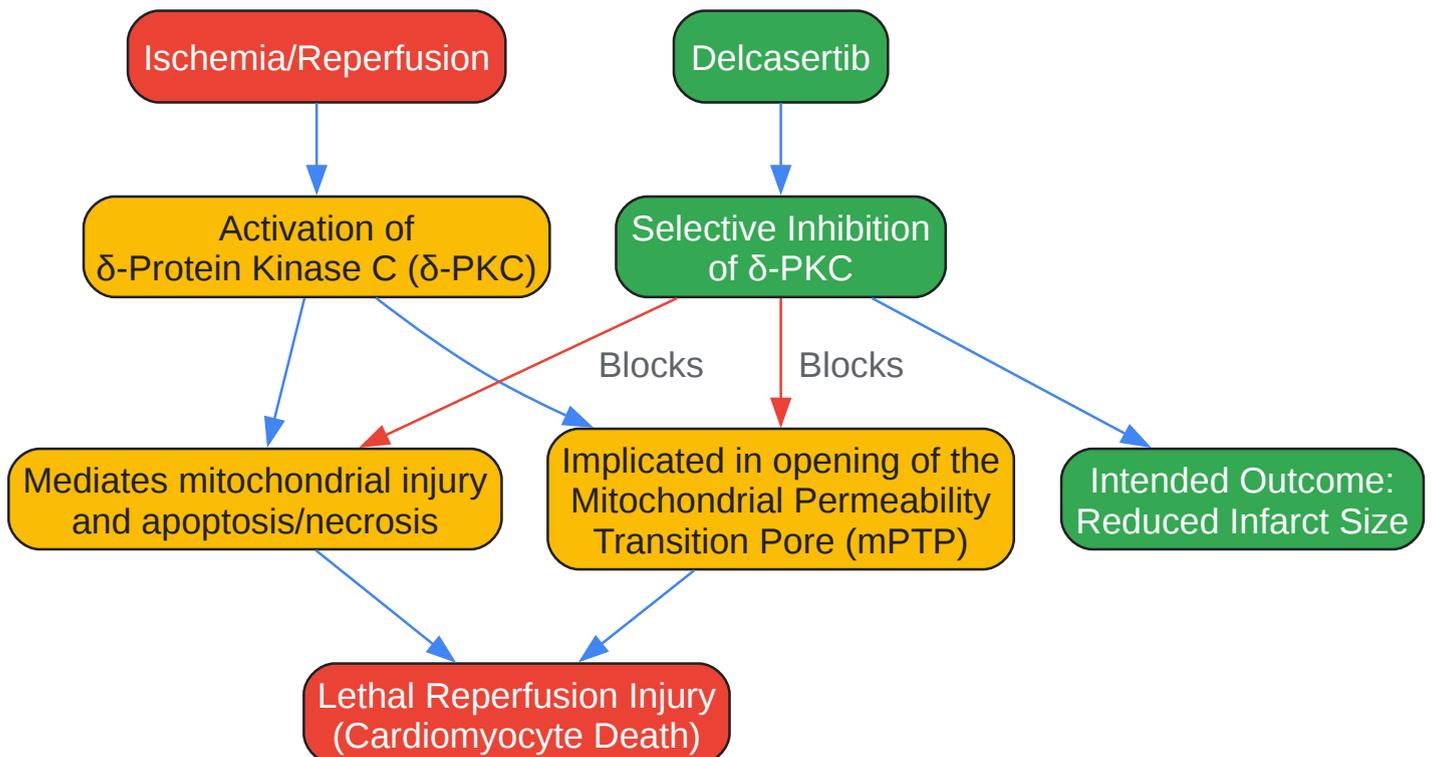
- **Intervention:** The study drug (or placebo) was initiated **immediately after randomization and before the PCI procedure**, and continued as an IV infusion for approximately 2.5 hours after

angioplasty [3] [5].

- **Standard of Care:** All other care, including the PCI procedure itself and use of antiplatelet/antithrombotic agents, was administered according to each institution's practice, ensuring the trial tested the drug as an adjunct to real-world care [3].
- **Key Assessments:**
 - **Infarct Size:** Measured via serial blood tests for **creatin kinase-MB (CK-MB)** to calculate the total area under the curve (AUC) [1] [4].
 - **Myocardial Reperfusion:** Assessed by **ECG ST-segment recovery** [1] [4].
 - **Long-term Function: Left ventricular ejection fraction (LVEF)** was measured by echocardiography or similar imaging at a 3-month follow-up [3] [1].

Mechanism of Action & Signaling Pathway

Delcasertib is a selective inhibitor of the delta isoform of protein kinase C (δ -PKC). The intended mechanism for reducing reperfusion injury is summarized below.



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The diagrams and data from the PROTECTION-AMI trial highlight the significant translational challenge in cardioprotection. The field has since shifted towards exploring other strategies, such as **remote ischemic conditioning** and **mitoprotective agents** targeting the mPTP, though these also face challenges in consistent clinical application [6] [7].

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